Application Notes and Protocols: 1,3-Dioleoyl-2-octanoyl Glycerol in Lipidomics

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Compound of Interest	
Compound Name:	*1,3-Dioleoyl-2-octanoyl glycerol*
Cat. No.:	*B3026227* Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **1,3-Dioleoyl-2-octanoyl glycerol**, a specific triacylglycerol (TG), in the field of lipidomics. Detailed protocols for its application as an internal standard in mass spectrometry-based lipid analysis are provided, along with its physicochemical properties and a discussion of its potential roles in metabolic and signaling studies.

Introduction

1,3-Dioleoyl-2-octanoyl glycerol is a triacylglycerol containing two oleic acid moieties at the sn-1 and sn-3 positions and an octanoic acid moiety at the sn-2 position.[1] Its defined structure and mixed fatty acid chain lengths make it a valuable tool in lipidomics for the accurate quantification of triglycerides and for studying the regiospecificity of lipases.[1] As an exogenous lipid, it is not typically found in biological systems, rendering it an ideal candidate for an internal standard in quantitative lipid analysis.

Physicochemical Properties

A clear understanding of the physical and chemical characteristics of **1,3-Dioleoyl-2-octanoyl glycerol** is essential for its effective use in experimental settings.

Tech Support

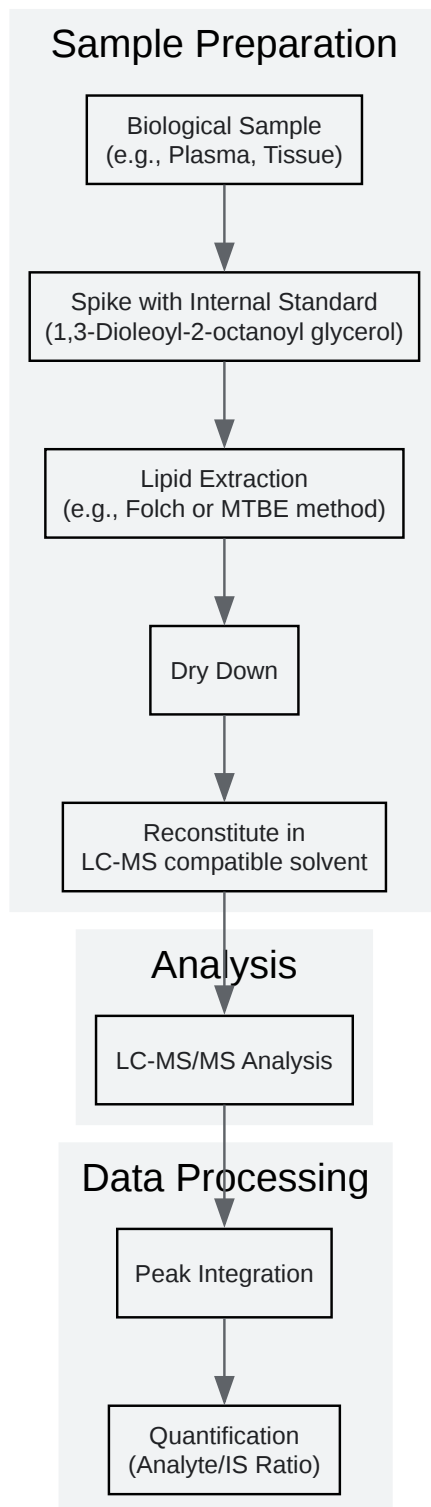| Property	Value	Reference
Formal Name	9Z-octadecenoic acid, 2-[(1-oxooctyl)oxy]-1,3-propanediyl ester	[1]
Synonyms	1,3-Dioleoyl-2-Capryloyl Glycerol, OCO, TG(18:1/8:0/18:1)	[1]
Molecular Formula	C47H86O6	[1]
Formula Weight	747.2 g/mol	[1]
Purity	≥98%	[1]
Formulation	Liquid	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Storage	-20°C	[1]
Stability	≥ 2 years	[1]

Applications in Lipidomics

The primary application of **1,3-Dioleoyl-2-octanoyl glycerol** in lipidomics is its use as an internal standard for the quantification of triglycerides in complex biological samples using liquid chromatography-mass spectrometry (LC-MS). The use of a non-endogenous internal standard is crucial for correcting variations in sample preparation and instrument response, thereby ensuring accurate and reproducible quantification.[2]

Workflow for Triglyceride Quantification using an Internal Standard

The following diagram illustrates a typical workflow for the quantification of triglycerides in a biological sample using an internal standard like **1,3-Dioleoyl-2-octanoyl glycerol**.

Workflow for Triglyceride Quantification

Sample Preparation

Biological Sample
(e.g., Plasma, Tissue)

↓

Spike with Internal Standard
(1,3-Dioleoyl-2-octanoyl glycerol)

↓

Lipid Extraction
(e.g., Folch or MTBE method)

↓

Dry Down

↓

Reconstitute in
LC-MS compatible solvent

Analysis

LC-MS/MS Analysis

Data Processing

Peak Integration

↓

Quantification
(Analyte/IS Ratio)

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Caption: General workflow for quantitative lipidomics.

Experimental Protocols

Protocol 1: Lipid Extraction from Plasma using 1,3-Dioleoyl-2-octanoyl Glycerol as an Internal Standard

This protocol describes a standard lipid extraction from a plasma sample.

Materials:

- Plasma sample

- **1,3-Dioleoyl-2-octanoyl glycerol** internal standard (IS) solution (e.g., 1 mg/mL in methanol)

- Chloroform

- Methanol

- 0.9% NaCl solution

- Nitrogen gas stream

- LC-MS compatible solvent for reconstitution (e.g., 9:1 Methanol:Toluene)

Procedure:

- Pipette 50 µL of plasma into a glass tube.

- Add a known amount of the **1,3-Dioleoyl-2-octanoyl glycerol** internal standard solution. The amount should be chosen to be within the linear range of the instrument's detector.

- Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture to the sample.[2]

- Vortex the mixture vigorously for 2 minutes.[2]

- Add 400 µL of 0.9% NaCl solution and vortex again for 1 minute.[2]

- Centrifuge at 2000 x g for 5 minutes to induce phase separation.[2]

- Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette. [2]

- Dry the collected organic phase under a gentle stream of nitrogen gas.[2]

- Reconstitute the dried lipid extract in 100 µL of the LC-MS compatible solvent.[2]

Protocol 2: LC-MS/MS Analysis of Triglycerides

This protocol provides a general method for the analysis of triglycerides by LC-MS/MS.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- C18 reversed-phase column

- Tandem mass spectrometer (e.g., triple quadrupole)

LC Conditions:

- Mobile Phase A: 60:40 Acetonitrile:Water with 10 mM ammonium formate.[2]

- Mobile Phase B: 90:10 Isopropanol:Acetonitrile with 10 mM ammonium formate.[2]

- Gradient: Start with a low percentage of Mobile Phase B, gradually increasing to elute the triglycerides. A typical gradient might be: 0-2 min, 30% B; 2-15 min, 30-90% B; 15-18 min, 90% B; 18-20 min, 30% B.

- Flow Rate: 0.4 mL/min.[3]

- Injection Volume: 5 µL.[3]

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Scan Type: Multiple Reaction Monitoring (MRM)

- MRM Transitions: Monitor for the precursor-to-product ion transitions specific to the triglycerides of interest and the internal standard. For **1,3-Dioleoyl-2-octanoyl glycerol**, the precursor ion will be the [M+NH4]+ adduct. The product ions will correspond to the neutral loss of the fatty acid chains.

Hypothetical Quantitative Data

The following table presents hypothetical data from a quantitative analysis of a specific triglyceride (TG 16:0/18:1/18:2) in a plasma sample using **1,3-Dioleoyl-2-octanoyl glycerol** as an internal standard.

Sample	Analyte Peak Area (TG 16:0/18:1/18:2)	Internal Standard Peak Area (TG 18:1/8:0/18:1)	Analyte/IS Ratio	Concentration (µg/mL)
Control 1	1.25E+06	2.50E+05	5.00	25.0
Control 2	1.30E+06	2.55E+05	5.10	25.5
Treated 1	2.50E+06	2.48E+05	10.08	50.4
Treated 2	2.65E+06	2.52E+05	10.52	52.6

Role in Metabolic and Signaling Pathways

While **1,3-Dioleoyl-2-octanoyl glycerol** is primarily used as an analytical tool, understanding the general metabolic fate of triglycerides provides context for its application. Triglycerides are central to energy storage and metabolism. They are synthesized from fatty acids and glycerol-3-phosphate and can be hydrolyzed by lipases to release fatty acids for energy production or for the synthesis of other lipids. Some lipid species, such as diacylglycerols, are important signaling molecules.[4]

The diagram below illustrates the central role of triglycerides in lipid metabolism.

Triglyceride Metabolism Overview
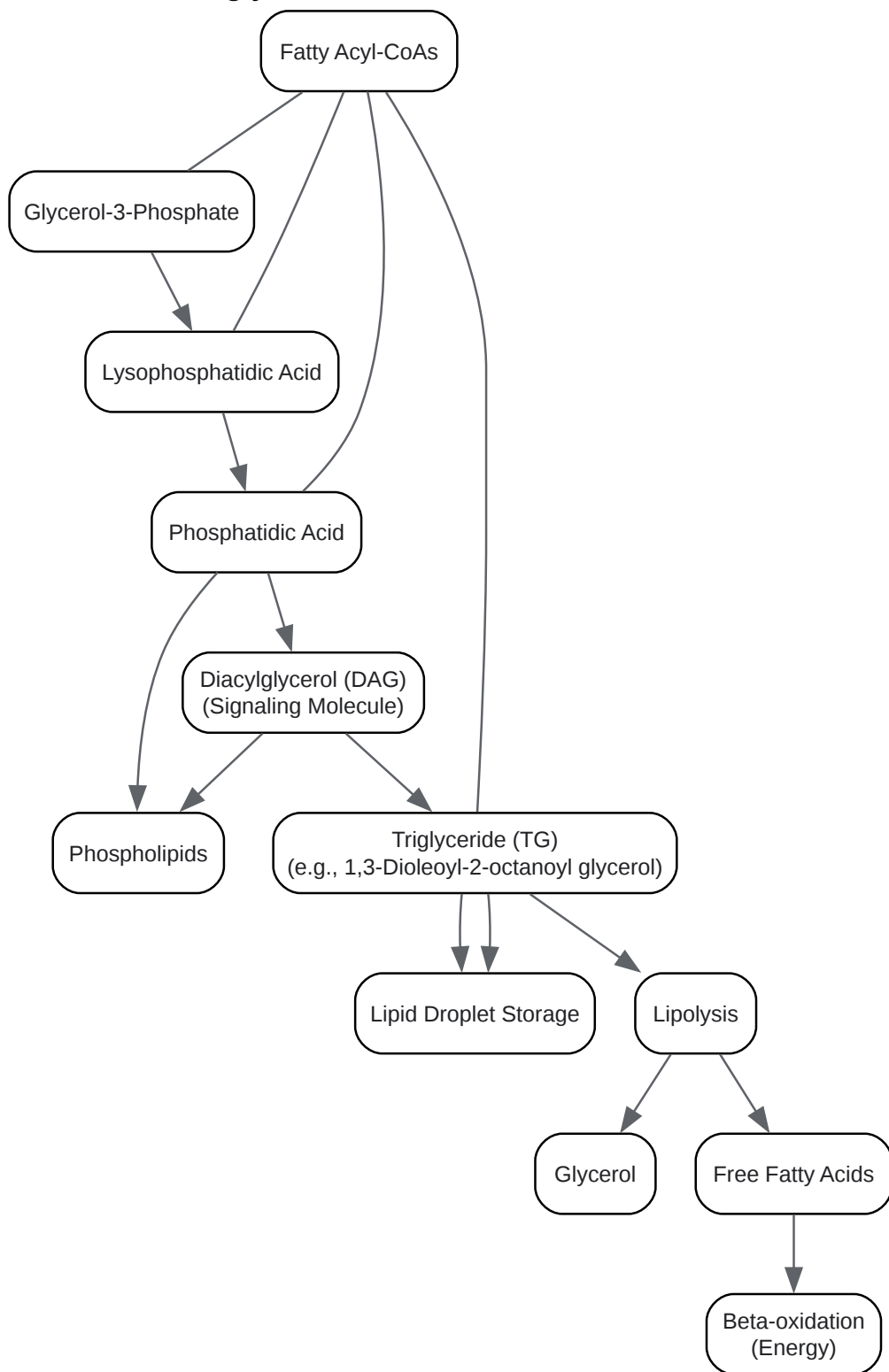
Caption: Overview of triglyceride metabolism and signaling.

Conclusion

1,3-Dioleoyl-2-octanoyl glycerol serves as a valuable and specific tool for researchers in lipidomics. Its primary application as a non-endogenous internal standard allows for robust and accurate quantification of triglycerides in a variety of biological matrices. The detailed protocols provided herein offer a starting point for integrating this and other synthetic triglycerides into routine lipidomics workflows, ultimately contributing to a more precise understanding of the role of lipids in health and disease.

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